

# Chemical & Biological Profile of PqsR/LasR-IN-3

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**Compound Focus:** PqsR-IN-3

Cat. No.: S12863442

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<p>  <b>Basic Identifiers</b>   CAS No.: 2581109-51-3 <b>Formula:</b> C<sub>14</sub>H<sub>17</sub>NO<sub>5</sub>S <b>Molar Mass:</b> 311.35 g/mol <b>Appearance:</b> White to off-white solid powder [1]     <b>Physicochemical Properties</b>   <b>H-Bond Donors:</b> 1 <b>H-Bond Acceptors:</b> 5 <b>Rotatable Bonds:</b> 6 <b>Heavy Atom Count:</b> 21 [1]     <b>Bioactivity &amp; Target</b>   Potent inhibitor of PqsR and LasR quorum-sensing systems in <i>Pseudomonas aeruginosa</i>. Also inhibits hERG with an IC<sub>50</sub> of 109.01 μM [1].     <b>Solubility &amp; Storage</b>   <b>Solubility (DMSO):</b> ~100 mg/mL (~321.18 mM). Store powder at -20°C for 3 years [1].  </p>	

## Experimental Context & Research Applications

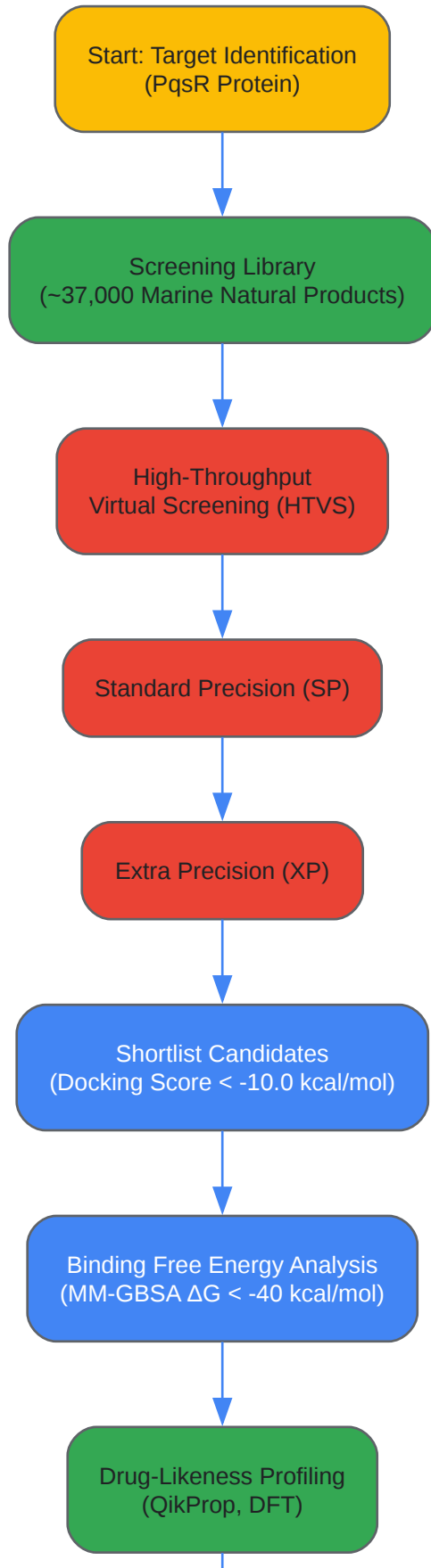
PqsR/LasR-IN-3 is a research compound used to explore anti-virulence strategies against the opportunistic pathogen *Pseudomonas aeruginosa*. This bacterium is notorious for its antibiotic resistance and role in nosocomial infections [2] [3].

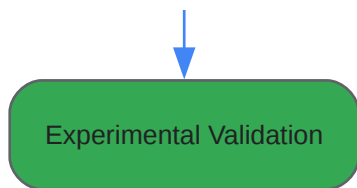
- **Therapeutic Strategy:** Targeting the PqsR receptor, a key regulator in the quorum-sensing network, is a promising approach to disrupt virulence and biofilm formation without directly killing the bacteria, which may help curb resistance development [2] [4].
- **Research Utility:** Studies using such inhibitors have revealed complex interactions in quorum-sensing pathways. For example, research indicates that RhIR (another key receptor) requires the accessory protein PqsE to activate virulence factors like pyocyanin. Since PqsR regulates pqsE, PqsR inhibitors are valuable tools for dissecting these regulatory dependencies [4].

## Experimental Workflow for Identification & Validation

While specific protocols for PqsR/LasR-IN-3 were not detailed in the search results, the general workflow for discovering and validating such inhibitors, as described in the literature, can be visualized. The following diagram outlines a typical structure-based virtual screening and validation process, similar to those used to identify PqsR inhibitors [2].

## Virtual Screening Workflow for PqsR Inhibitors





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## Suggested Experimental Approaches

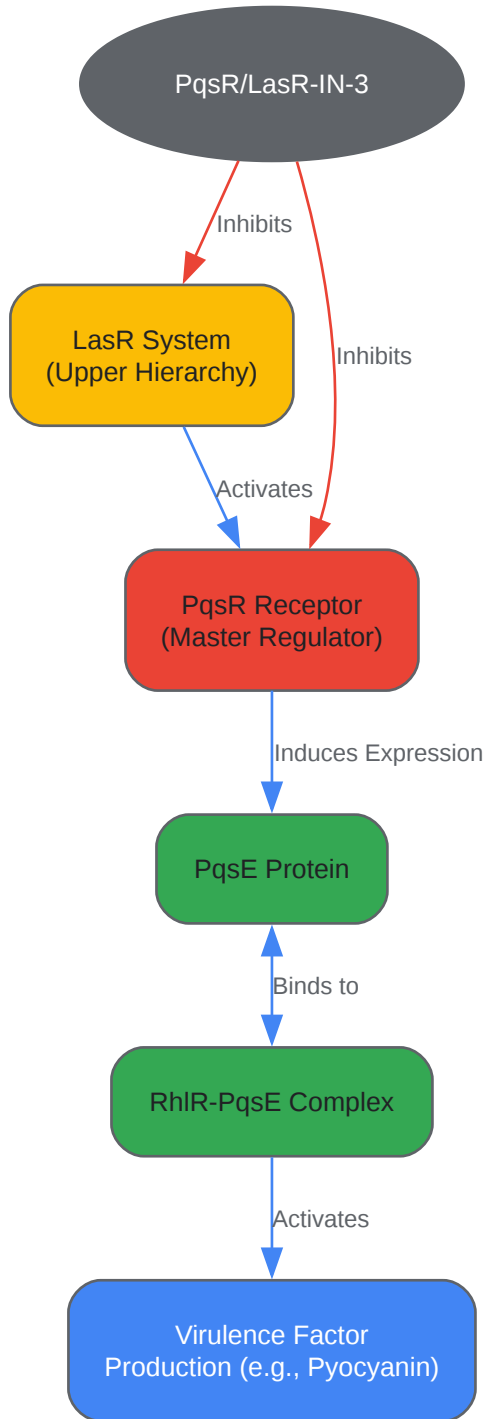
Based on the search results, here are methodologies applicable to the study of PqsR inhibitors like PqsR/LasR-IN-3 [2] [4]:

- **Virtual Screening:** Employ a structure-based virtual screening (SBVS) pipeline. This typically involves sequential docking steps with increasing precision (HTVS → SP → XP) against the PqsR protein structure to rank compounds by docking score [2].
- **Binding Affinity Assessment:** Use molecular mechanics with generalized Born and surface area solvation (MM-GBSA) calculations to estimate the binding free energy ( $\Delta G$ ) of the protein-ligand complex. A value below -40 kcal/mol indicates strong binding [2].
- **In Vitro Bioactivity Assay:** Utilize a bioluminescent reporter strain of *P. aeruginosa* where a target promoter controlled by PqsR (and potentially RhIR) is fused to a lux gene. Inhibition of the receptor activity is measured as a reduction in luminescence to determine  $IC_{50}$  values [4].
- **Compound Characterization:** Evaluate the drug-likeness of lead molecules using tools like Schrödinger's QikProp, which assesses properties against Lipinski's rule of five. Further analyze chemical reactivity and stability through Density Functional Theory (DFT) calculations [2].

## PqsR Quorum Sensing Pathway & Inhibition

To fully understand the mechanism of PqsR/LasR-IN-3, it is crucial to see its role in the broader quorum-sensing network of *P. aeruginosa*. The diagram below illustrates the core pathway and the points of inhibition [3] [4].

## PqsR Role in *P. aeruginosa* Quorum Sensing



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## References

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